

An In-Depth Technical Guide to the Physicochemical Properties of 2,6-Diphenylaniline

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Compound of Interest

Compound Name: **2,6-Diphenylaniline**

Cat. No.: **B1600732**

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Introduction

2,6-Diphenylaniline, a sterically hindered aromatic amine, is a molecule of significant interest in various fields of chemical science, from materials science to medicinal chemistry. Its unique structural architecture, featuring two phenyl groups flanking an aniline core, imparts a distinct set of physicochemical properties that govern its reactivity, molecular interactions, and potential applications. This technical guide provides a comprehensive exploration of the core physicochemical properties of **2,6-diphenylaniline**, offering both established data and insights into the experimental methodologies for their determination. Understanding these fundamental characteristics is paramount for its effective utilization in the synthesis of organic ligands, metal-organic frameworks, organic light-emitting devices (OLEDs), and for the rational design of novel therapeutic agents.^{[1][2]}

Molecular Structure and Identification

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References

- 1. 2,6-Diphenylaniline | 87666-57-7 [chemicalbook.com]
- 2. leapchem.com [leapchem.com]
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